

A Comparative Guide to the Spectroscopic Confirmation of *o*-(Propylthio)benzenesulphonyl Chloride

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Compound of Interest

Compound Name:	<i>o</i> -(Propylthio)benzenesulphonyl chloride
CAS No.:	79792-99-7
Cat. No.:	B15176364

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In the synthesis of novel chemical entities, particularly reactive intermediates like sulphonyl chlorides, unambiguous structural confirmation and purity assessment are paramount. These molecules serve as critical building blocks in medicinal chemistry and materials science, where even minor impurities can derail subsequent synthetic steps or compromise the biological activity and safety of the final product. This guide provides an in-depth, comparative analysis of spectroscopic techniques for the structural elucidation of ***o*-(Propylthio)benzenesulphonyl chloride**, a model compound representing a class of ortho-substituted aromatic sulphonyl chlorides.

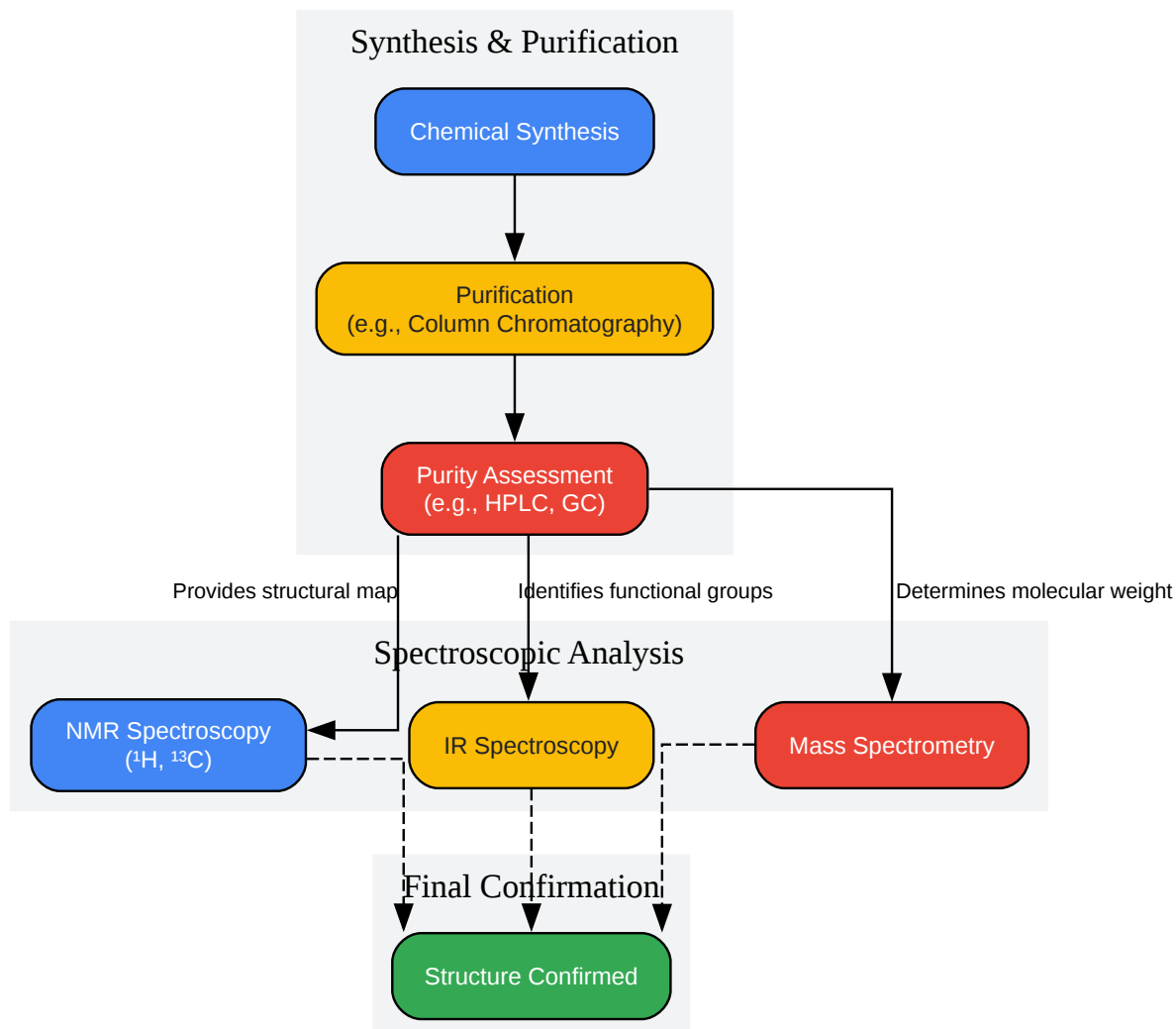
As this specific molecule is not widely characterized in public databases, this guide adopts a first-principles approach. It explains how to predict and interpret spectral data by dissecting the molecule into its constituent functional groups and comparing them to known analogues. This

methodology equips researchers with a robust framework for characterizing novel compounds where reference spectra are unavailable.

A Multi-Pronged Spectroscopic Strategy

No single analytical technique provides a complete structural picture. A synergistic approach, integrating Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), is essential for self-validating and comprehensive characterization.[1] [2] Each technique offers a unique and complementary piece of the structural puzzle, from the atomic connectivity to functional group identification and molecular weight verification.

The logical workflow for confirming the structure of a newly synthesized compound like **o-(Propylthio)benzenesulphonyl chloride** is a sequential process of purification followed by integrated spectroscopic analysis.



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Sources

- 1. agendabookshop.com [agendabookshop.com]

- [2. routledge.com \[routledge.com\]](https://www.routledge.com)
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